

Safe Disposal of Bis(2-chloro-1-methylethyl) ether: A Procedural Guide

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Compound of Interest

Compound Name: Bis(2-chloro-1-methylethyl) ether

Cat. No.: B132582

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The proper disposal of **Bis(2-chloro-1-methylethyl) ether** is critical for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to handle and dispose of this chemical safely. Adherence to these protocols, in conjunction with institutional and local regulations, is paramount.

Immediate Safety and Handling Precautions

Before handling **Bis(2-chloro-1-methylethyl) ether** for disposal, it is imperative to take the following safety measures:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical safety goggles, protective gloves, and a lab coat.[1] If there is a risk of inhalation, especially in poorly ventilated areas, a NIOSH/MSHA approved respirator should be used.[1]
- **Ventilation:** All handling and disposal preparation should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2]
- **Ignition Sources:** **Bis(2-chloro-1-methylethyl) ether** is a combustible liquid.[2][3] All potential ignition sources, such as open flames, hot surfaces, and sparks, must be removed from the work area.[1][2][4] Use spark-proof tools if necessary.[1]
- **Emergency Equipment:** Ensure that an emergency eyewash station and safety shower are readily accessible.

Spill and Leak Management Protocol

In the event of a spill or leak, immediate and decisive action is required to contain the substance and mitigate exposure.

Step 1: Evacuate and Isolate

- Immediately evacuate all non-essential personnel from the spill area.[\[2\]](#)
- Isolate the spill or leak area for at least 50 meters (150 feet) in all directions for liquids.[\[4\]](#)

Step 2: Containment and Absorption

- For small spills, use an inert absorbent material such as vermiculite, dry sand, or earth to contain the liquid.[\[2\]](#)[\[3\]](#)
- Carefully collect the absorbent material and the spilled substance.

Step 3: Decontamination and Cleanup

- Place all contaminated absorbent material and any contaminated clothing into a vapor-tight plastic bag or a sealed container for disposal.[\[2\]](#)[\[4\]](#)
- Wash the contaminated surface first with 60-70% ethanol, followed by a thorough washing with soap and water.[\[4\]](#)
- Do not re-enter the area until a safety officer has verified that it has been properly cleaned.[\[4\]](#)

Waste Collection and Temporary Storage

Proper collection and storage of **Bis(2-chloro-1-methylethyl) ether** waste are crucial to prevent accidental release and exposure.

- **Waste Containers:** Use designated, properly labeled, and sealable containers for collecting the chemical waste.[\[3\]](#) Do not mix with other waste streams.
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the chemical name: "**Bis(2-chloro-1-methylethyl) ether**".

- **Storage:** Store the sealed waste containers in a cool, well-ventilated, and locked area, away from incompatible materials such as strong acids and oxidants.[3] The substance can form explosive peroxides on contact with air, so containers should be tightly closed.[3]

Formal Disposal Procedure

Bis(2-chloro-1-methylethyl) ether is classified as a hazardous waste and must be disposed of following strict regulatory guidelines.[2][5]

- **Professional Disposal Service:** Arrange for the collection and disposal of the waste through a licensed hazardous waste disposal company. It is imperative to follow all local, state, and federal regulations.
- **Approved Disposal Methods:** The primary recommended method of disposal is incineration at a licensed facility.[6] This chemical should not be discharged into the sewer system.[6] Under the Resource Conservation and Recovery Act (RCRA), all waste must be disposed of in an authorized RCRA facility.[5]
- **Transportation:** The transportation of **Bis(2-chloro-1-methylethyl) ether** is regulated. It is classified under UN number 2490, Hazard Class 6.1 (Toxic substances).[3]

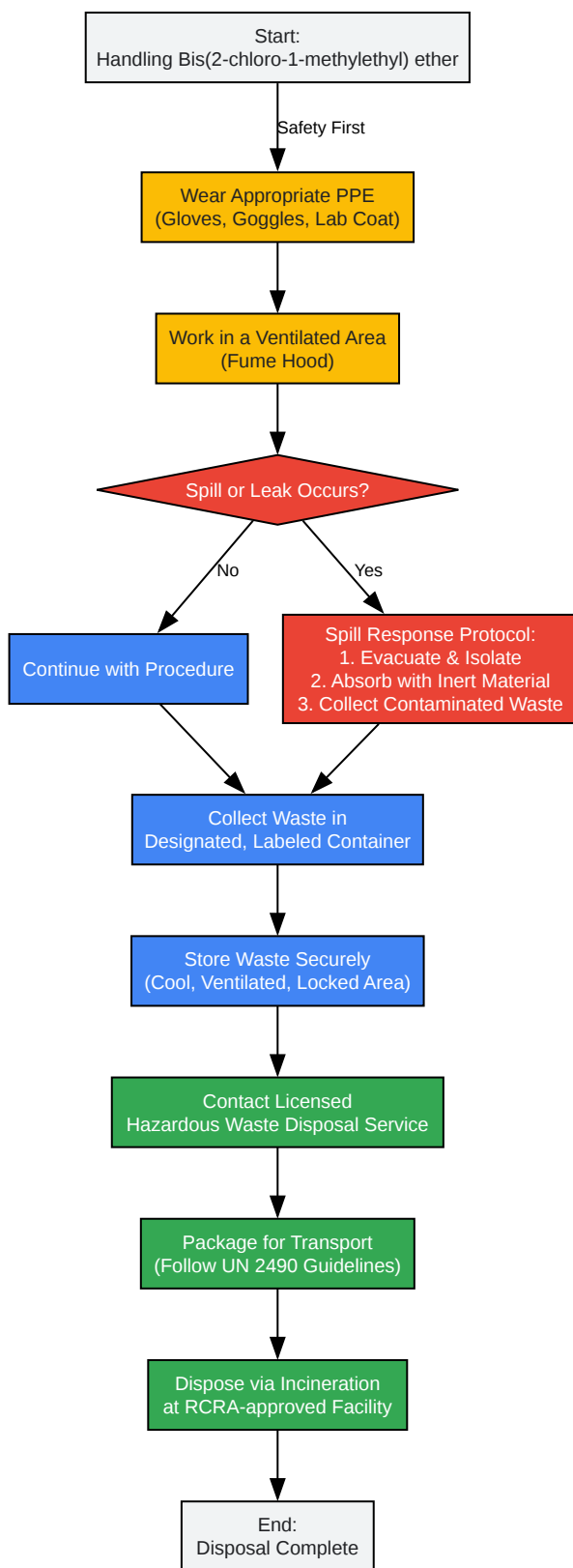
Quantitative Data and Regulatory Information

The following table summarizes key quantitative data for **Bis(2-chloro-1-methylethyl) ether**, which is essential for safety and regulatory compliance.

Property	Value	Source
CAS Number	108-60-1	[3][7]
Molecular Weight	171.07 g/mol	[4]
Boiling Point	187.4°C (369.3°F) at 760 mmHg	[4]
Flash Point	85°C (185°F)	[3][4]
Specific Gravity	1.1122 at 20°C (68°F)	[4]
Vapor Density	6 (Air = 1)	[4]
UN Number	2490	[3]
UN Hazard Class	6.1 (Toxic)	[3]
CERCLA Reportable Quantity (RQ)	1000 lbs	

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Bis(2-chloro-1-methylethyl) ether**, from initial handling to final disposal.



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Caption: Disposal workflow for **Bis(2-chloro-1-methylethyl) ether**.

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